

An In-depth Technical Guide on the Safety of 1-Pyrenamine-d9

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Compound of Interest

Compound Name: 1-Pyrenamin-d9

Cat. No.: B12403717

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Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a substitute for a certified Safety Data Sheet (SDS). Always refer to the SDS provided by the manufacturer before handling any chemical. The safety information for 1-Pyrenamine-d9 is largely extrapolated from its non-deuterated analogue, 1-Aminopyrene (CAS 1606-67-3), as specific comprehensive safety data for the deuterated compound is limited. The toxicological properties of isotopically labeled compounds are generally assumed to be very similar to their non-labeled counterparts.

Chemical Identification and Physical Properties

1-Pyrenamine-d9 is a deuterated form of 1-Aminopyrene, an aromatic amine. Aromatic amines are a class of compounds often used in the synthesis of dyes, pharmaceuticals, and other specialty chemicals.^[1] The pyrene backbone is a polycyclic aromatic hydrocarbon (PAH).



Property	Value
Chemical Name	1-Pyren-2,3,4,5,6,7,8,9,10-d9-amine
Synonyms	1-Aminopyrene-d9
CAS Number	128008-86-6[2]
Molecular Formula	C ₁₆ D ₉ H ₂ N[2]
Molecular Weight	226.32 g/mol [3]
Appearance	Yellow to green powder or crystalline powder.[4]
Melting Point	115-117 °C[3]
Solubility	Insoluble in water.[5]
Storage Temperature	Store in a dry, cool, and well-ventilated place under an inert atmosphere.[6]

Hazard Identification and GHS Classification

1-Pyrenamine is classified as harmful if swallowed and may be harmful in contact with skin.[5] It is also suspected of causing genetic defects. Like many PAHs, it requires careful handling due to potential long-term health effects.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[5]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[5]
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects

GHS Pictograms:

-  alt text
-  alt text

Signal Word: Warning[5]

Toxicological Information

The toxicological properties of 1-Pyrenamine-d9 have not been fully investigated. The data presented here is for its non-deuterated form, 1-Aminopyrene. Aromatic amines and PAHs are classes of compounds that are often associated with mutagenic and carcinogenic properties. This is frequently due to their metabolic activation in the body to reactive intermediates that can bind to DNA.[7]

Toxicity Data	Value	Species
LD50 (Oral)	1070 mg/kg	Rat[8]
Mutagenicity	Genotoxic in the Mutatox® Test, particularly after metabolic activation (S-9 medium).[9]	Vibrio fischeri[9]

Experimental Protocols

Ames Test for Mutagenicity of Aromatic Amines

The Ames test is a widely used bacterial reverse mutation assay to assess the mutagenic potential of chemical compounds.[10][11]

Objective: To determine if 1-Pyrenamine-d9 or its metabolites can induce mutations in the DNA of *Salmonella typhimurium* strains.

Methodology:

- **Bacterial Strains:** Several strains of *Salmonella typhimurium* that are auxotrophic for histidine (i.e., they cannot produce their own histidine and require it for growth) are used. Strains like TA98 and TA100 are commonly employed to detect frameshift and base-pair substitution mutations, respectively.[11]

- **Metabolic Activation:** Since many aromatic amines are pro-mutagens that require metabolic activation to exert their mutagenic effects, the test is typically run in the presence and absence of a liver extract fraction (S9).[7][11] The S9 fraction contains enzymes (like cytochrome P450s) that can metabolize the test compound into reactive intermediates.[7]
- **Procedure:** a. The bacterial strains are exposed to various concentrations of 1-Pyrenamine-d9, both with and without the S9 mix.[11] b. The bacteria are then plated on a minimal agar medium that lacks histidine.[11] c. The plates are incubated at 37°C for 48-72 hours.[11]
- **Data Analysis:** Only bacteria that have undergone a reverse mutation (revertants) that allows them to synthesize their own histidine will be able to grow and form colonies. The number of revertant colonies is counted for each concentration of the test substance and compared to the number of spontaneous revertant colonies on the negative control plates. A significant, dose-dependent increase in the number of revertant colonies indicates that the substance is mutagenic.

Dermal Exposure Assessment for PAHs

This protocol provides a general framework for assessing dermal exposure to PAHs like 1-Pyrenamine-d9.

Objective: To quantify the amount of a PAH that contaminates the skin surface after a potential exposure event.

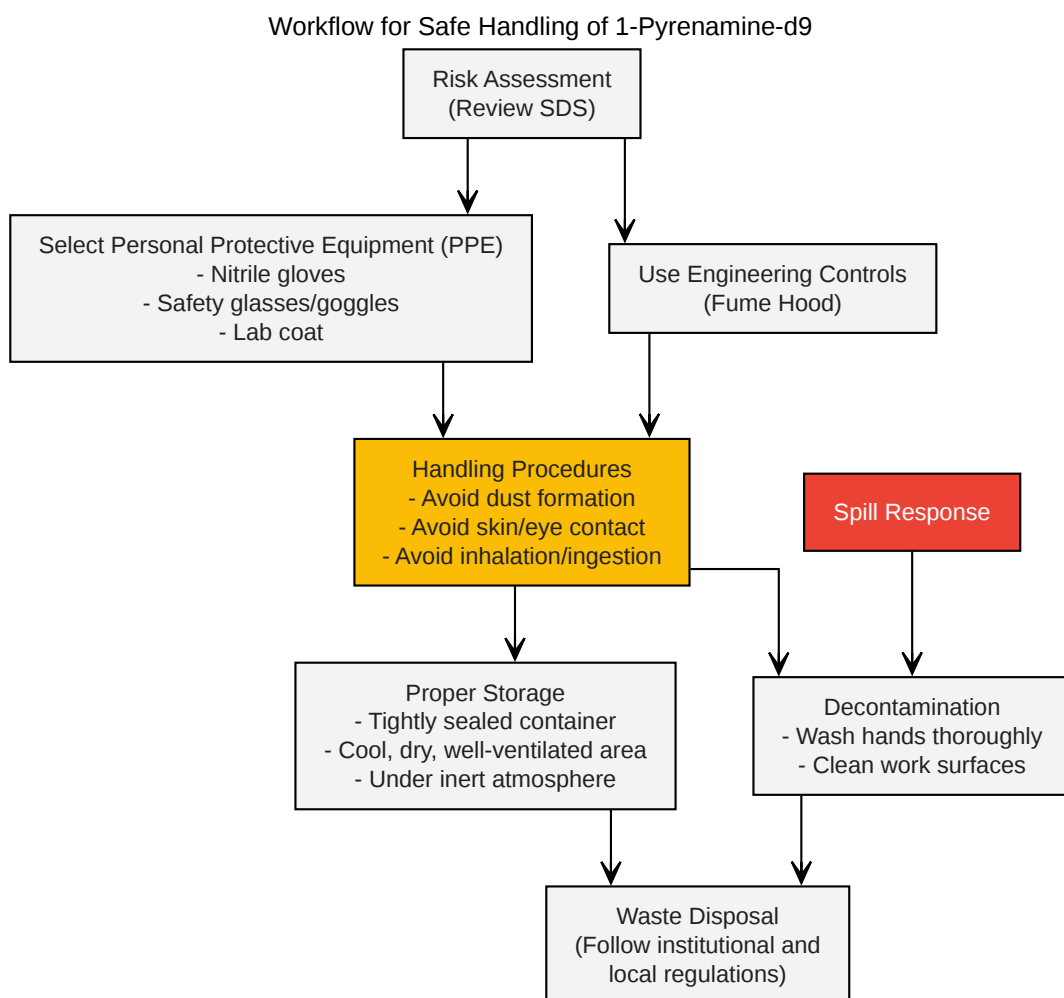
Methodology:

- **Sampling Medium:** A solvent or oil is used to wipe a defined area of the skin. Corn oil can be used as it is safe and effective in collecting PAHs.[12]
- **Procedure:** a. Before potential exposure, a baseline wipe sample is taken from the skin area of interest (e.g., forearm, neck). b. After the work task or potential exposure, the same skin area is wiped again. c. A defined area of skin is sprayed with a known volume of the sampling medium.[12] d. The area is then wiped with a sterile pad (e.g., Texwipe® AlphaWipes®).[12] e. The wipe sample is stored in a sealed container, protected from light, and kept cool until analysis.

- Analytical Method: The wipe samples are extracted with a suitable solvent, and the extract is analyzed by methods such as High-Performance Liquid Chromatography (HPLC) with fluorescence detection or Gas Chromatography-Mass Spectrometry (GC-MS) to identify and quantify the specific PAH.

Visualizations

Safe Handling Workflow

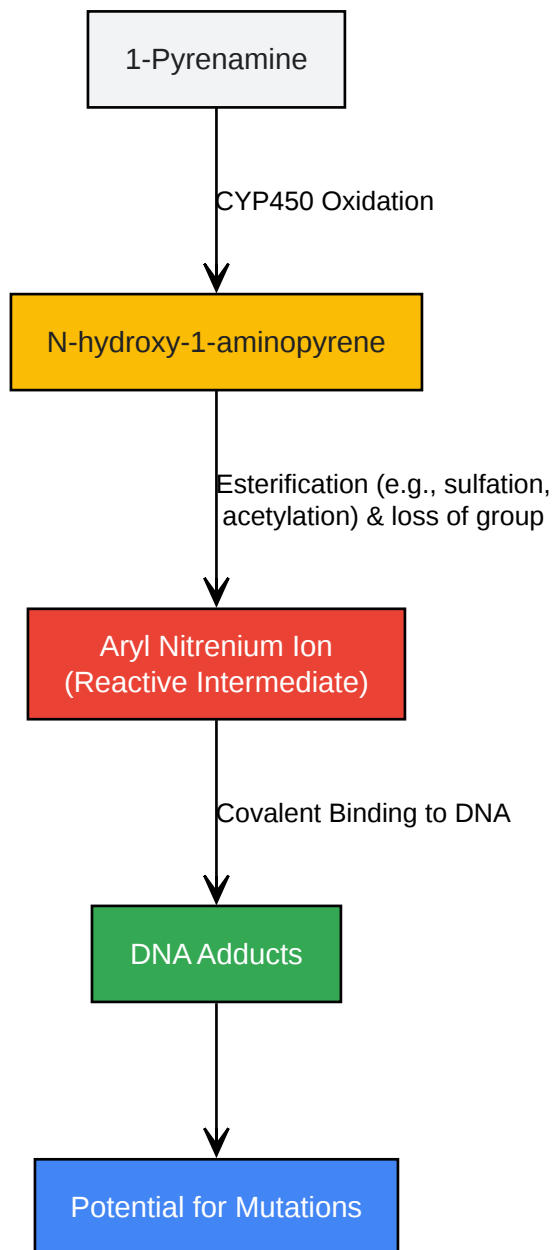


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Caption: Workflow for the safe handling of 1-Pyrenamine-d9.

Potential Metabolic Activation Pathway

Potential Metabolic Activation of 1-Pyrenamine



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Caption: A potential metabolic pathway for the activation of 1-Pyrenamine.

First Aid and Emergency Procedures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Get medical attention if symptoms occur.[6]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician.[6]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[6]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Call a physician or poison control center immediately.[8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[6]
- Specific Hazards: May produce toxic fumes of carbon monoxide, carbon dioxide, and nitrogen oxides upon combustion.[6]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[6]

Handling and Storage

- Handling: Wear appropriate personal protective equipment. Avoid creating dust. Ensure adequate ventilation, preferably in a chemical fume hood. Avoid contact with skin, eyes, and clothing.[6]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. Store under an inert atmosphere.[6] Keep away from strong oxidizing agents.[6]

Disposal Considerations

Dispose of this chemical in accordance with all applicable federal, state, and local environmental regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

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